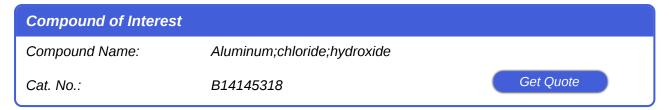


"overview of aluminum chloride hydroxide derivatives"

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An In-depth Technical Guide to Aluminum Chloride Hydroxide Derivatives

Introduction

Aluminum chloride hydroxide and its derivatives are a group of complex inorganic salts with a wide range of industrial and pharmaceutical applications.[1] These compounds are polymeric, water-soluble aluminum complexes with the general formula Al_nCl(3n-m)(OH)m.[1][2][3] They are broadly classified based on their degree of basification, which is the concentration of hydroxyl groups relative to aluminum ions.[4] This ratio influences the polymer content and overall efficacy of the compound in its various applications.[4]

Key derivatives include Aluminum Chlorohydrate (ACH) and Polyaluminum Chloride (PAC).[1] [5] ACH is commonly used in cosmetics as an active ingredient in antiperspirants, while PAC is extensively used as a coagulant in water purification.[1][3][5] Their high positive charge makes them effective at destabilizing and removing suspended materials.[1][5] This guide provides a comprehensive technical overview of these derivatives, focusing on their properties, synthesis, mechanisms of action, and experimental evaluation, tailored for researchers, scientists, and drug development professionals.

Physicochemical Properties

Aluminum chloride hydroxide derivatives exist in various forms, from simple monomers to complex polymers. Their chemical and physical properties are largely determined by the ratio



of aluminum, chloride, and hydroxide ions. The general formula can be expressed as $[Al_2(OH)_nCl_{6-n}]_m$, where n ranges from 1 to 5 and m is less than or equal to 10.[1]

Property	Aluminum Chloride Hydroxide (AICI ₂ (OH))	Aluminum Chloride Hydroxide (Al₂Cl(OH)₅)	Polyaluminum Chloride (PAC) / Aluminum Chlorohydrate (ACH)
Molecular Formula	AICI ₂ HO[6][7]	Al ₂ Cl(OH) ₅ [8][9]	$AI_nCI(3n-m)(OH)_m[1]$
Molecular Weight	114.89 g/mol [6][7]	210.48 g/mol [10]	Varies
CAS Number	14215-15-7[6][7]	12042-91-0[8][9]	1327-41-9[11]
Appearance	Liquid[6]	White or off-white solid; hygroscopic.[9] [10]	White/yellow solid or colorless/yellowish solution.[11][12]
Solubility in Water	Soluble	Soluble, can form a colloid.[9][10]	Easily soluble.[12]
pH of Solution	Acidic	Slightly acidic (Typically 4 to 5).[12]	Varies, but generally has minimal impact on treated water pH.[1][5]

Synthesis and Manufacturing

The industrial production of aluminum chloride hydroxide derivatives typically involves the reaction of an aluminum source with hydrochloric acid under controlled conditions.

Common Synthesis Methods

Aluminum Hydroxide Method: This is the most common industrial practice, reacting
aluminum hydroxide with hydrochloric acid.[1] This method is favored because it avoids the
explosion hazard associated with hydrogen gas production that occurs when using metallic
aluminum.[1] The purity of the aluminum hydroxide is high, resulting in a low content of
heavy metals and other toxic substances in the final product.[11]



- Metallic Aluminum Method: This process uses waste materials from aluminum processing, such as aluminum dust, ash, and slag, which are reacted with hydrochloric acid.[11] The reaction can be categorized into acid, alkali, or neutralization processes.[11]
- Boiling Pyrolysis Method: Aluminum ash is placed in a reactor with water, and hydrochloric
 acid is slowly added while stirring. The mixture undergoes condensation and polymerization
 until the pH reaches 4.2 to 4.5. The resulting liquid product is then processed through
 sedimentation, dilution, filtering, and drying to obtain the solid form.[1]

General Experimental Protocol for Synthesis

The following protocol outlines a general laboratory-scale synthesis based on the reaction of aluminum hydroxide and hydrochloric acid.

Materials:

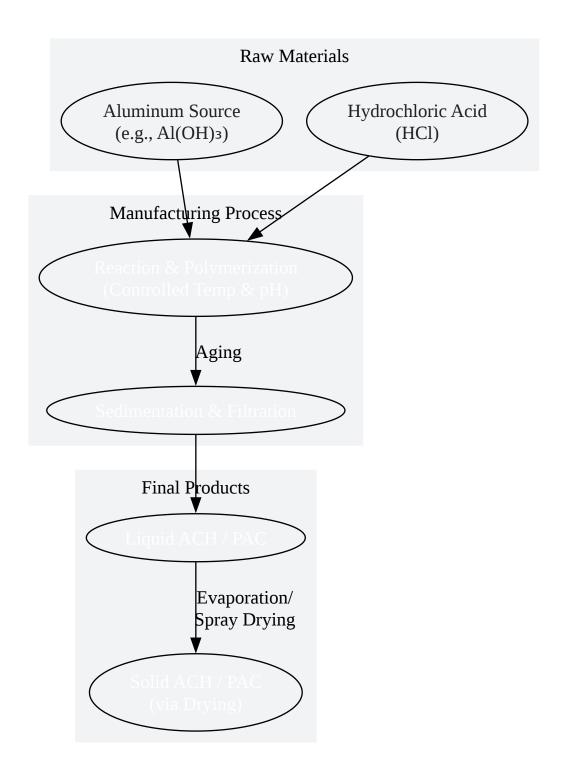
- Aluminum hydroxide (Al(OH)₃) powder
- Hydrochloric acid (HCl), 36% by weight
- Deionized water
- Glass reactor with a reflux condenser and agitator

Procedure:

- Introduce a calculated amount of hydrochloric acid and deionized water into the glass reactor.
- While agitating, slowly add aluminum hydroxide powder to the acid solution. The reaction is weakly exothermic.[13]
- Heat the mixture slowly to a temperature between 80°C and 120°C.[13]
- Maintain the reaction at this temperature for a specified period (e.g., several hours) to allow for aging and polymerization, until the desired basicity is achieved.[14] The progress can be monitored by taking samples and testing their ability to dissolve into a clear solution in water. [13]



- Allow the reaction mixture to cool and settle.
- Filter the resulting solution to remove any unreacted solids.
- The liquid product can be concentrated by evaporation or dried (e.g., spray-dried) to obtain a solid polyaluminum chloride product.[1]





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Applications and Mechanisms of Action

Aluminum chloride hydroxide derivatives are utilized in several fields, most notably in personal care products, vaccines, and water treatment.

Antiperspirants

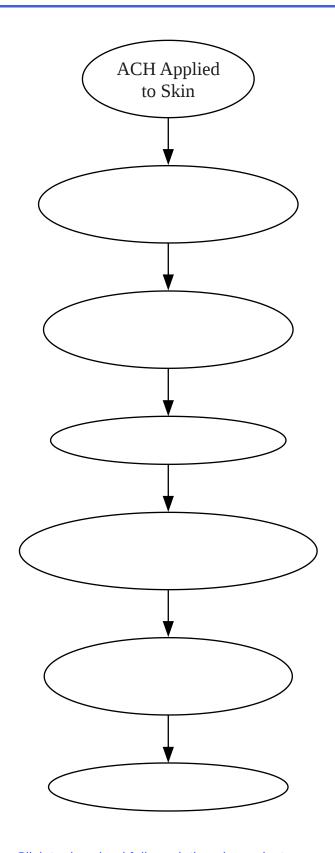
Aluminum Chlorohydrate (ACH) is a primary active ingredient in over-the-counter antiperspirant products, used in concentrations up to 25%.[1][2][3]

Quantitative Data on Antiperspirant Formulations[2]

Formulation Type	Concentration of 50% ACH Solution	Equivalent Aluminum Content
Aerosol	38%	9.5%
Roll-On	14.5%	3.61%
Stick	21%	5.2%

Mechanism of Action: The antiperspirant effect is achieved through the physical obstruction of sweat ducts.[15] When applied to the skin, the aluminum salts react with mucopolysaccharides within the sweat duct.[16] This process involves the penetration of aluminum ions into the epithelial cells of the stratum corneum, causing an influx of water and subsequent cell swelling. [2] This swelling constricts the duct, forming a temporary plug that blocks the flow of sweat to the skin's surface.[2][15][17] Normal sweat gland function returns as the skin renews itself.[15]





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Vaccine Adjuvants

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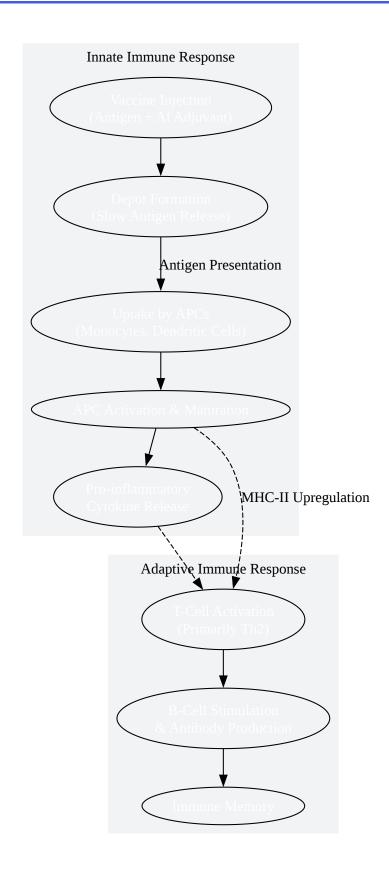


Aluminum compounds, particularly aluminum hydroxide and aluminum phosphate, are the most commonly used adjuvants in human vaccines.[18][19] They primarily enhance the immune response by stimulating a Th2-type immune response.[18][20]

Mechanism of Action: The adjuvant mechanism is multifactorial and not fully understood, but several key processes have been identified:[19][20]

- Depot Effect: The adjuvant forms a "depot" at the injection site, adsorbing the antigen and releasing it slowly.[18][19] This prolongs the exposure of the antigen to antigen-presenting cells (APCs).[18]
- APC Activation: Aluminum adjuvants are efficiently taken up by APCs, such as monocytes and dendritic cells.[21] This promotes the maturation of APCs and enhances their ability to present antigens.[21]
- Inflammasome Activation: Aluminum adjuvants can activate the NLRP3 inflammasome, a component of the innate immune system, leading to the release of pro-inflammatory cytokines.[19]
- Cytokine Production: Exposure to aluminum hydroxide stimulates monocytes to produce cytokines that activate T cells.[18] Activated Th2 cells then release Interleukin-4 (IL-4), which upregulates the expression of MHC class II and other costimulatory molecules on APCs, further enhancing the immune response.[18]





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Water Treatment

Polyaluminum Chloride (PAC) is a highly efficient coagulant used in drinking water and wastewater treatment.[5][22][23] It offers several advantages over traditional coagulants like aluminum sulfate, including better performance across a wider range of pH and temperatures, quicker floc formation, and reduced sludge production.[4][5] PAC works by neutralizing the electrical charge of suspended particles, causing them to aggregate (flocculate) and settle, which allows for their easy removal through filtration.[4][24]

Toxicology and Safety

Aluminum chloride and its hydroxide derivatives are generally considered safe for their intended uses, though they are not without potential hazards, particularly in their anhydrous or concentrated forms.

Toxicological Profile Summary



Endpoint	Observation	Reference
Acute Oral Toxicity	Low toxicity. Can cause burns to the mouth and digestive tract if ingested in concentrated form due to hydrolysis into HCI.[25]	[25]
Acute Dermal Toxicity	Low toxicity. LD50 values for basic aluminum chloride and Al ₂ Cl(OH) ₅ were >2000 mg/kg bw in rats.	[26]
Acute Inhalation Toxicity	Dust or vapor can cause severe damage to the respiratory tract.[25] No mortalities were reported in animal studies with various forms of aluminum.[26][27]	[25][26][27]
Skin/Eye Irritation	Anhydrous aluminum chloride is strongly irritating and corrosive to skin and eyes due to its reaction with water to form hydrochloric acid.[25]	[25]
Systemic Toxicity (Repeated Dose)	A 28-day oral study in rats identified the blood, liver, and thymus as target organs at high doses (900 mg/kg/day). The NOAEL was determined to be 300 mg/kg/day.	[28]
Dermal Absorption (Antiperspirant)	Absorption of aluminum from antiperspirants through the skin is minimal, estimated at about 0.012%.[2]	[2]

Experimental Protocol for Toxicity Assessment



The following is a summarized methodology for a repeated-dose oral toxicity study, based on published research.[28]

Objective: To determine the potential adverse effects and the No-Observed-Adverse-Effect Level (NOAEL) of a test substance (e.g., aluminum chloride) following repeated oral administration.

Experimental Design:

- Test System: Sprague-Dawley rats (equal numbers of males and females).
- Test Article: Aluminum chloride (AICl3).
- Administration Route: Oral gavage.
- Dosage Levels: Multiple dose groups (e.g., 0, 100, 300, and 900 mg/kg/day). The 0 mg/kg/day group serves as the control and receives the vehicle (e.g., water).
- Duration: 28 consecutive days.

Methodology:

- Acclimatization: Animals are acclimatized to laboratory conditions for at least one week before the study begins.
- Dosing: The test article is administered once daily at the specified dose levels.
- Clinical Observations: Animals are observed daily for clinical signs of toxicity, such as changes in behavior, appearance, and salivation.
- Body Weight and Food Intake: Body weight and food consumption are measured weekly.
- Clinical Pathology: At the end of the 28-day period, blood samples are collected for hematology and serum biochemistry analysis. Parameters include red and white blood cell counts, hemoglobin, liver enzymes, total protein, and triglycerides.
- Necropsy and Histopathology: All animals are euthanized, and a full necropsy is performed.
 Organs (e.g., liver, kidneys, adrenal glands, thymus) are weighed. Tissues from all major



organs are preserved, processed, and examined microscopically for pathological changes.

 Data Analysis: Data are analyzed statistically to determine significant differences between treated groups and the control group. The NOAEL is established as the highest dose at which no statistically or biologically significant adverse effects are observed.

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